

"physical and chemical properties of Methyl 2hydroxytetradecanoate"

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Compound of Interest

Compound Name: Methyl 2-hydroxytetradecanoate

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In-Depth Technical Guide to Methyl 2hydroxytetradecanoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2-hydroxytetradecanoate is a hydroxylated fatty acid methyl ester with the chemical formula C₁₅H₃₀O₃. While specific experimental data on its physical and chemical properties are not extensively documented in publicly available literature, this guide provides a comprehensive overview of its known characteristics, along with inferred properties based on similar compounds. This document also outlines general experimental protocols for its synthesis and analysis and touches upon the potential biological activities of related 2-hydroxy fatty acids.

Chemical and Physical Properties

Methyl 2-hydroxytetradecanoate is a saturated fatty acid methyl ester containing a hydroxyl group at the alpha-position. Its physical state at room temperature is solid.[1] Key identifiers and properties are summarized in the table below.

Table 1: Physical and Chemical Properties of Methyl 2-hydroxytetradecanoate



Property	Value	Source(s)
Molecular Formula	С15Н30О3	[1]
Molecular Weight	258.4 g/mol	[1]
CAS Number	56009-40-6	[1]
Physical State	Solid	[1]
Melting Point	Not explicitly reported	-
Boiling Point	Not explicitly reported	-
Solubility	Expected to be soluble in organic solvents	Inferred
Purity	Commercially available at >98%	[1]

Note: Melting point, boiling point, and specific solubility data for **Methyl 2-hydroxytetradecanoate** are not readily available in the cited search results. The solubility is inferred based on the chemical structure of a long-chain fatty acid ester.

Spectroscopic Data

Detailed experimental spectra for **Methyl 2-hydroxytetradecanoate** are not widely published. However, characteristic spectral features can be predicted based on its functional groups and the analysis of similar compounds.

Mass Spectrometry (MS)

The mass spectrum of the trimethylsilyl (TMS) derivative of **Methyl 2-hydroxytetradecanoate** is available, indicating a molecular weight of 330.5780 g/mol for the derivatized compound.[2] [3] General fragmentation patterns for fatty acid methyl esters involve characteristic cleavages that can help in structure elucidation.

Fourier-Transform Infrared Spectroscopy (FTIR)

The FTIR spectrum of a hydroxylated fatty acid methyl ester is expected to show characteristic absorption bands for the hydroxyl (-OH), carbonyl (C=O), and C-O functional groups.



Table 2: Expected FTIR Spectral Data

Functional Group	Wavenumber (cm ⁻¹)	Description
O-H stretch	~3400 (broad)	Hydroxyl group
C-H stretch	2850-2960	Aliphatic C-H bonds
C=O stretch	~1740	Ester carbonyl
C-O stretch	1100-1300	Ester C-O bond

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific NMR data for **Methyl 2-hydroxytetradecanoate** is not available in the search results, the expected chemical shifts for key protons can be inferred from the analysis of similar 2-hydroxy fatty acid esters.

Table 3: Predicted ¹H NMR Spectral Data

Proton	Chemical Shift (ppm)	Multiplicity
-OCH₃	~3.7	Singlet
-CH(OH)-	~4.0-4.2	Multiplet
-CH ₂ - adjacent to C=O	~2.3	Triplet
-(CH ₂) _n -	1.2-1.6	Broad multiplet
Terminal -CH₃	~0.9	Triplet

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and analysis of **Methyl 2-hydroxytetradecanoate** are not explicitly provided in the search results. However, general methodologies for the synthesis of 2-hydroxy fatty acid methyl esters and their analysis can be adapted.

Synthesis of Methyl 2-hydroxytetradecanoate



A plausible synthetic route for **Methyl 2-hydroxytetradecanoate** involves the α -hydroxylation of tetradecanoic acid followed by esterification.



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Figure 1: General synthetic workflow for Methyl 2-hydroxytetradecanoate.

Protocol Outline:

- α-Bromination: Tetradecanoic acid can be brominated at the alpha position using a suitable brominating agent, such as N-bromosuccinimide (NBS) in the presence of a radical initiator.
- Hydroxylation: The resulting 2-bromotetradecanoic acid can then undergo nucleophilic substitution with a hydroxide source to yield 2-hydroxytetradecanoic acid.
- Esterification: Finally, Fischer esterification of 2-hydroxytetradecanoic acid with methanol in the presence of an acid catalyst (e.g., sulfuric acid) will produce Methyl 2hydroxytetradecanoate.

Analytical Workflow

A general workflow for the analysis of **Methyl 2-hydroxytetradecanoate** would involve chromatographic separation followed by spectroscopic identification.



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Figure 2: General analytical workflow for Methyl 2-hydroxytetradecanoate.

Methodology Details:



- Sample Preparation: Extraction of lipids from a biological matrix can be performed using standard methods like the Folch or Bligh-Dyer techniques.
- Chromatography: Gas chromatography (GC) is a suitable method for the separation of fatty
 acid methyl esters. A non-polar capillary column is typically used. For less volatile derivatives
 or for preparative purposes, High-Performance Liquid Chromatography (HPLC) may be
 employed.
- Spectroscopic Analysis:
 - Mass Spectrometry (MS): GC-MS is a powerful tool for the identification of fatty acid methyl esters. Electron ionization (EI) will produce characteristic fragmentation patterns.
 - FTIR Spectroscopy: The sample can be analyzed as a thin film or in a suitable solvent to obtain an infrared spectrum.
 - NMR Spectroscopy: High-resolution ¹H and ¹³C NMR spectra can be obtained by dissolving the purified compound in a deuterated solvent such as chloroform-d (CDCl₃).

Biological Activity

While there is no specific information on the biological activity or signaling pathways of **Methyl 2-hydroxytetradecanoate** itself in the provided search results, there is evidence that 2-hydroxy fatty acids and their derivatives possess biological activity. For instance, a derivative of **Methyl 2-hydroxytetradecanoate**, (+/-)-2-methoxytetradecanoic acid, has been shown to have antifungal activity. This suggests that **Methyl 2-hydroxytetradecanoate** could serve as a precursor for the synthesis of biologically active molecules. Further research is needed to elucidate the specific biological roles and mechanisms of action of **Methyl 2-hydroxytetradecanoate**.

Conclusion

Methyl 2-hydroxytetradecanoate is a long-chain hydroxylated fatty acid methyl ester with limited publicly available data on its specific physicochemical properties. This guide has consolidated the known information and provided inferred characteristics and general experimental protocols based on the analysis of similar compounds. The potential for biological activity, as suggested by the antifungal properties of its derivatives, warrants further



investigation into the synthesis, characterization, and biological evaluation of this molecule for its potential applications in research and drug development.

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